

# Personal protective equipment for handling Diloxanide

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## Compound of Interest

Compound Name: Diloxanide

Cat. No.: B1670642

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## Essential Safety and Handling Guide for Diloxanide

This guide provides crucial safety and logistical information for researchers, scientists, and drug development professionals handling **Diloxanide**. Adherence to these procedures is vital for ensuring personal safety and maintaining a secure laboratory environment.

**Diloxanide**, an antiprotozoal agent, requires careful handling due to its potential health hazards. The following procedural guidance outlines the necessary personal protective equipment (PPE), emergency protocols, and disposal plans.

## Hazard Identification

**Diloxanide** furoate is classified as harmful if swallowed.[1] It may cause irritation upon contact with the skin, eyes, or respiratory tract.[2] In case of fire, it may emit irritant fumes.[1] Therefore, strict adherence to safety protocols is mandatory.

## Personal Protective Equipment (PPE) Protocol

To minimize exposure risk, the following personal protective equipment must be worn when handling **Diloxanide**.

Protection Type	Specific Recommendations	Rationale
Eye/Face Protection	Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[3] Safety goggles with side-shields are recommended.[1] A face shield may be necessary for splash protection.	Protects eyes from dust, splashes, and vapors.[2]
Skin Protection	Gloves: Wear chemical-impermeable gloves.[2] Clothing: Wear appropriate protective clothing to prevent skin exposure.[3] Impervious clothing is recommended.[1] A lab coat should be worn.	Prevents direct skin contact with the chemical.[2][3]
Respiratory Protection	Use a suitable respirator.[1] For tasks that may generate dust or aerosols, a NIOSH/MSHA-approved respirator is necessary.[3] Ensure the respirator has an appropriate filter type.	Avoids inhalation of dust and aerosols.[1][2]

## Quantitative Data Summary

The following table summarizes key quantitative data for **Diloxanide** furoate.

Property	Value	Source
Molecular Formula	C14H11Cl2NO4	<a href="#">[1]</a> <a href="#">[2]</a>
Molecular Weight	328.15 g/mol	<a href="#">[1]</a> <a href="#">[2]</a>
Melting Point	111-114°C	<a href="#">[1]</a>
Boiling Point	438.4°C at 760 mmHg	<a href="#">[1]</a>
Occupational Exposure Limits	No data available	<a href="#">[1]</a> <a href="#">[3]</a>

## Operational and Disposal Plans

### Safe Handling Procedures

- Ventilation: Handle **Diloxanide** in a well-ventilated place, preferably in a chemical fume hood.[\[1\]](#)[\[2\]](#)
- Avoid Contact: Avoid contact with skin, eyes, and clothing.[\[2\]](#)[\[3\]](#)
- Dust and Aerosol Formation: Avoid the formation of dust and aerosols during handling.[\[1\]](#)[\[2\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[1\]](#)[\[2\]](#)[\[3\]](#) Do not eat, drink, or smoke in the work area.[\[1\]](#)[\[2\]](#)

### Storage

- Keep containers tightly closed in a dry, cool, and well-ventilated place.[\[3\]](#)
- Recommended storage temperatures for the powder form are -20°C for up to 3 years and 4°C for up to 2 years.[\[1\]](#)
- Store away from direct sunlight, heat, and sources of ignition.[\[1\]](#)

### Emergency Protocols

In the event of an emergency, follow these procedures immediately.

- Spill or Leak:

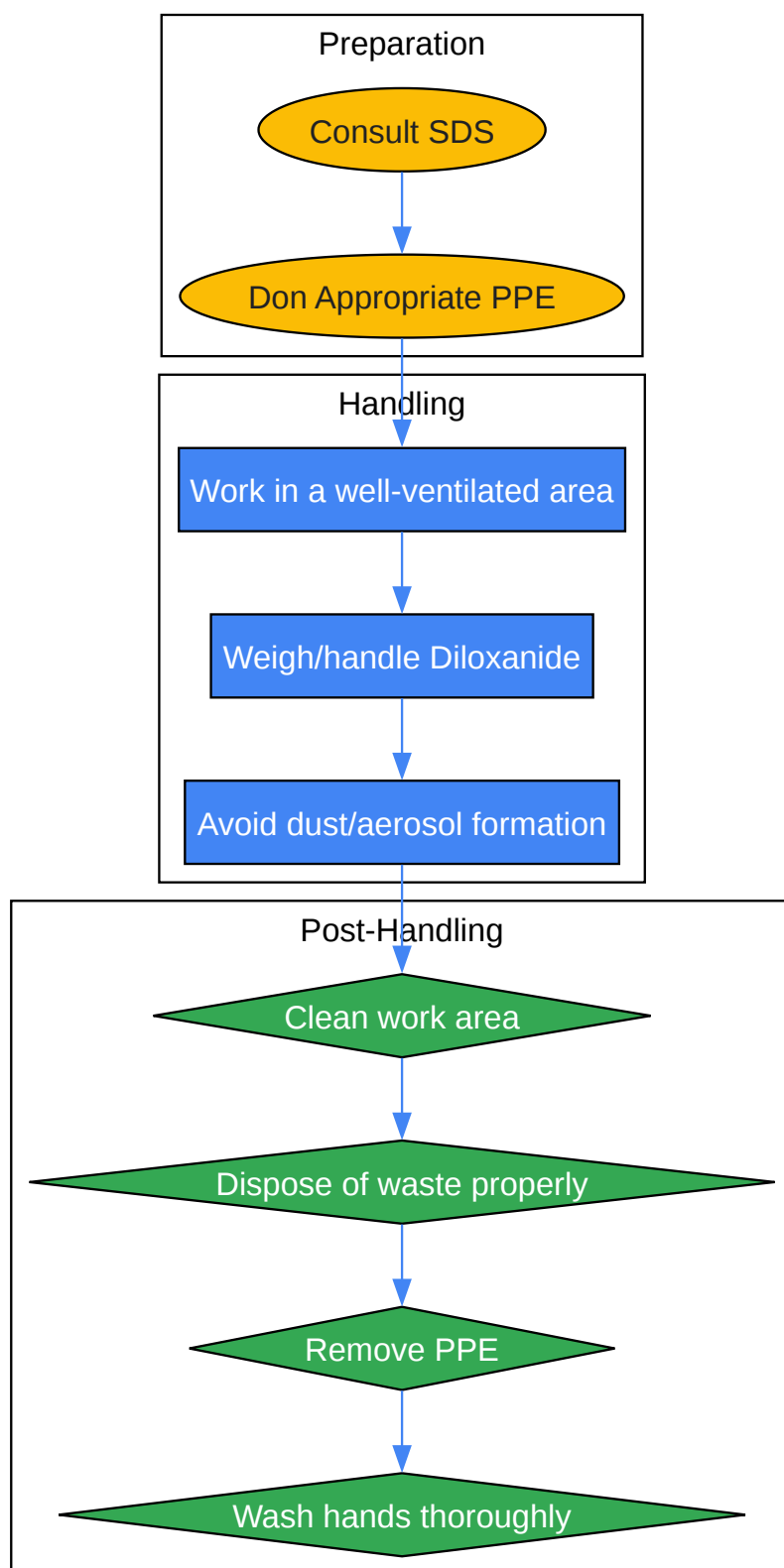
- Evacuate personnel to a safe area.[\[1\]](#)[\[2\]](#)
- Ensure adequate ventilation.[\[1\]](#)[\[2\]](#)
- Wear full personal protective equipment, including a respirator.[\[1\]](#)
- Prevent further leakage if it is safe to do so.[\[2\]](#)
- Absorb spills with an inert material (e.g., diatomite, universal binders).[\[1\]](#)
- Collect the material in a suitable, closed container for disposal.[\[2\]](#)
- Decontaminate the spill area with alcohol.[\[1\]](#)
- First Aid Measures:
  - Inhalation: Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, provide artificial respiration and seek immediate medical attention.[\[2\]](#)[\[4\]](#)
  - Skin Contact: Immediately remove contaminated clothing.[\[2\]](#) Wash the affected area with soap and plenty of water for at least 15 minutes.[\[2\]](#)[\[3\]](#) If irritation persists, consult a doctor.[\[3\]](#)
  - Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[2\]](#)[\[3\]](#) Seek medical attention.[\[2\]](#)[\[3\]](#)
  - Ingestion: Rinse the mouth with water.[\[2\]](#)[\[3\]](#) Do not induce vomiting.[\[2\]](#) Never give anything by mouth to an unconscious person.[\[2\]](#) Call a physician or Poison Control Center immediately.[\[2\]](#)
- Fire Fighting:
  - Extinguishing Media: Use dry chemical, carbon dioxide, alcohol-resistant foam, or water spray.[\[1\]](#)[\[2\]](#)
  - Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective clothing.[\[1\]](#)[\[2\]](#)

## Disposal Plan

Dispose of **Diloxanide** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.<sup>[2]</sup><sup>[3]</sup>

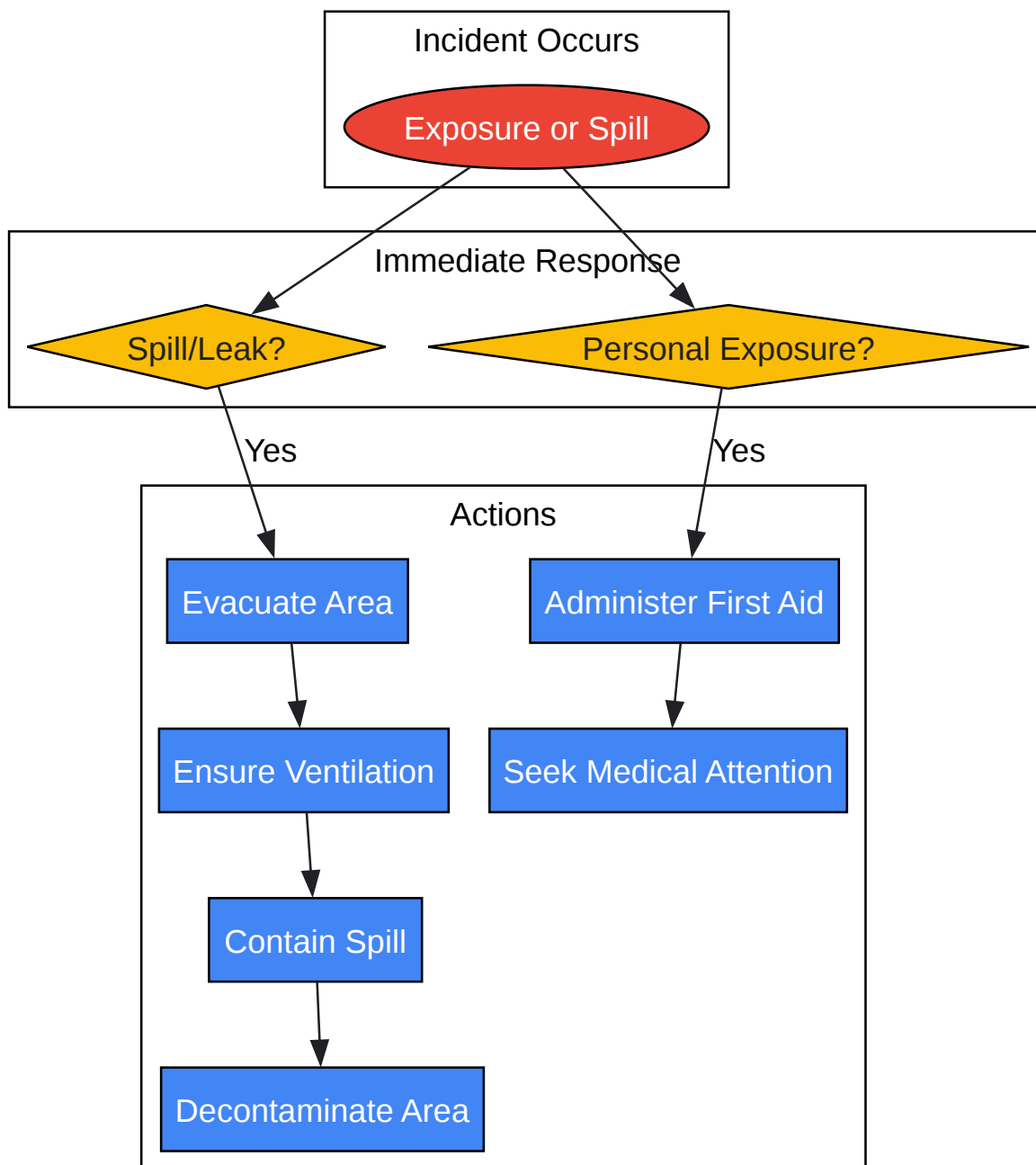
- Waste Material: Dispose of contents and container to an approved waste disposal plant.<sup>[3]</sup>
- Contaminated Packaging: Treat as hazardous waste and dispose of accordingly.

## Visual Workflow and Relationship Diagrams



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Caption: Workflow for handling **Diloxanide**.



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Caption: Emergency response decision tree.

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